

An In-depth Technical Guide to the Physical Characteristics of o-Methoxyacetophenone

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Compound of Interest

Compound Name: 2-(2-Methoxyphenyl)acetophenone

Cat. No.: B1311627

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Introduction

o-Methoxyacetophenone, also known as 2'-methoxyacetophenone, is an aromatic ketone that serves as a key intermediate in the synthesis of various pharmaceutical compounds and fragrances. A thorough understanding of its physical characteristics is paramount for its effective handling, characterization, and application in research and development. This guide provides a comprehensive overview of the core physical properties of o-methoxyacetophenone, detailed experimental protocols for their determination, and a visualization of its synthesis pathway.

Core Physical and Chemical Properties

o-Methoxyacetophenone is a colorless to light yellow liquid at room temperature.^[1] Its key physical and chemical properties are summarized in the table below.

Property	Value	Reference
Molecular Formula	C ₉ H ₁₀ O ₂	[1][2]
Molecular Weight	150.17 g/mol	[1][3]
Boiling Point	245-248 °C at 760 mmHg131 °C at 18 mmHg	[3][4]
Density	1.09 g/mL at 25 °C	[1][4]
Refractive Index (n ²⁰ /D)	1.5393	[1]
Solubility	Immiscible in water.Sparingly soluble in chloroform and methanol.	[1]
LogP (Octanol/Water Partition Coefficient)	1.82	[1][3]
Appearance	Clear, slightly yellow to orange or slightly brown liquid	[1]
Odor	Powdery, anisic, almond, phenolic	[1]

Experimental Protocols

The following sections detail the methodologies for determining the key physical properties of o-methoxyacetophenone.

Determination of Boiling Point (Capillary Method)

The boiling point of a liquid is the temperature at which its vapor pressure equals the external pressure. The capillary method is a common and efficient technique for determining the boiling point of small quantities of liquid.

Apparatus:

- Thiele tube or other heating bath (e.g., oil bath)

- Thermometer (calibrated)
- Capillary tubes (sealed at one end)
- Small test tube (fusion tube)
- Bunsen burner or heating mantle
- Stand and clamp

Procedure:

- A small amount (approximately 0.5 mL) of o-methoxyacetophenone is placed into the small test tube.
- A capillary tube, sealed at one end, is inverted and placed into the liquid in the test tube.
- The test tube is attached to a thermometer, ensuring the bulb of the thermometer and the sample are at the same level.
- The assembly is immersed in a Thiele tube or heating bath.
- The bath is heated gently and steadily.
- As the temperature rises, a stream of bubbles will emerge from the open end of the capillary tube.
- The heating is discontinued, and the bath is allowed to cool slowly.
- The boiling point is the temperature at which the liquid just begins to enter the capillary tube.

Determination of Density

Density is the mass of a substance per unit volume. For a liquid like o-methoxyacetophenone, it can be determined by accurately measuring the mass of a known volume.

Apparatus:

- Pycnometer or a graduated cylinder and an analytical balance

- Water bath for temperature control (optional but recommended for high accuracy)

Procedure:

- The mass of a clean, dry pycnometer or a 10 mL graduated cylinder is accurately measured on an analytical balance.
- The container is filled with o-methoxyacetophenone to a calibrated mark (for a pycnometer) or a specific volume is carefully measured (using a graduated cylinder).
- The mass of the container with the liquid is measured.
- The mass of the o-methoxyacetophenone is calculated by subtracting the mass of the empty container.
- The density is calculated by dividing the mass of the liquid by its volume. For higher accuracy, this procedure should be repeated, and the average value should be taken.

Determination of Refractive Index

The refractive index of a substance is a dimensionless number that describes how fast light travels through that material. It is a characteristic property and is useful for identifying and assessing the purity of liquid samples.

Apparatus:

- Abbe refractometer
- Constant temperature water bath
- Dropper or pipette
- Soft tissue paper and ethanol for cleaning

Procedure:

- The prisms of the Abbe refractometer are cleaned with a soft tissue and a small amount of ethanol and allowed to dry completely.

- The refractometer is calibrated using a standard liquid with a known refractive index (e.g., distilled water).
- A few drops of o-methoxyacetophenone are placed on the surface of the lower prism using a clean dropper.
- The prisms are closed and locked.
- If necessary, a constant temperature water bath is used to circulate water through the refractometer to maintain a specific temperature (commonly 20°C).
- The light source is switched on, and the eyepiece is adjusted until the crosshairs are in focus.
- The coarse and fine adjustment knobs are used to bring the dividing line between the light and dark fields into the center of the crosshairs.
- If a color fringe is observed, the dispersion compensator is adjusted to obtain a sharp, colorless dividing line.
- The refractive index is read from the scale.

Determination of Solubility

Solubility is the property of a solid, liquid, or gaseous chemical substance called solute to dissolve in a solid, liquid, or gaseous solvent.

Apparatus:

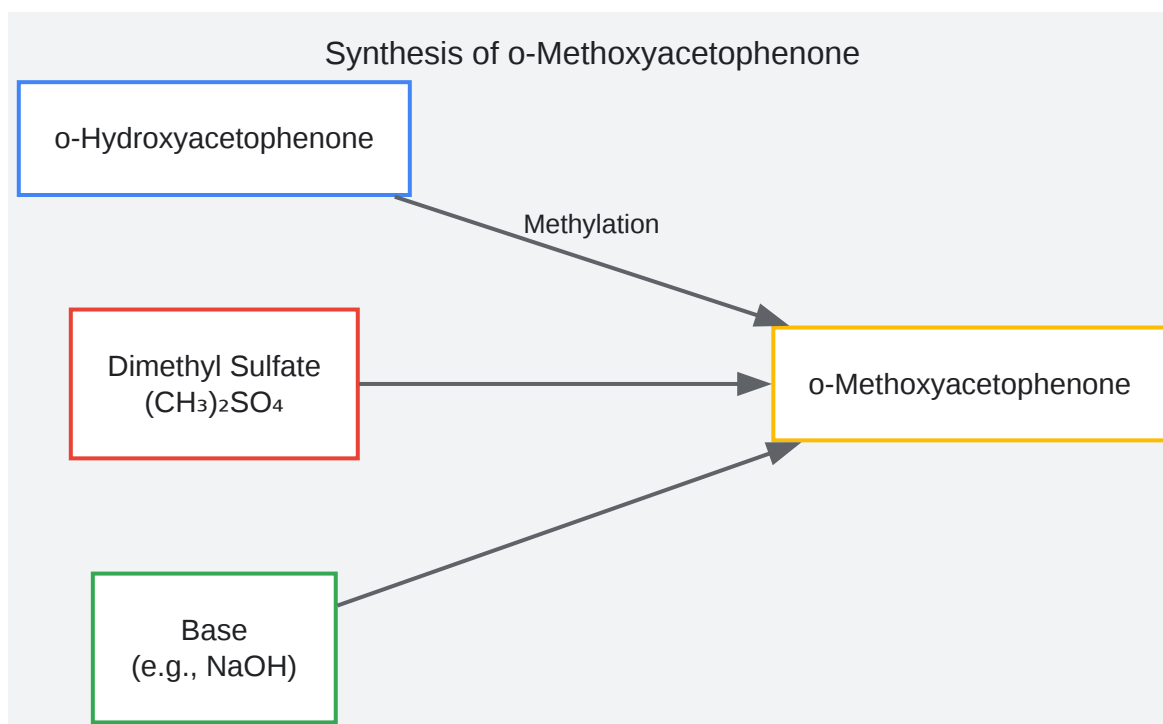
- Test tubes
- Vortex mixer or stirring rod
- Graduated pipettes

Procedure:

- A small, measured amount of o-methoxyacetophenone (e.g., 0.1 mL) is placed into a series of test tubes.
- A measured volume of a solvent (e.g., 1 mL of water, ethanol, chloroform, etc.) is added to each test tube.
- The mixture is agitated vigorously using a vortex mixer or by stirring for a set period.
- The mixture is allowed to stand and is observed for the presence of a single phase (soluble), two distinct phases (immiscible/insoluble), or partial dissolution.
- Observations are recorded for each solvent. For quantitative analysis, the concentration of the dissolved o-methoxyacetophenone can be determined using techniques like UV-Vis spectroscopy or chromatography.

Synthesis Pathway of o-Methoxyacetophenone

o-Methoxyacetophenone can be synthesized via the methylation of o-hydroxyacetophenone. The following diagram illustrates this chemical transformation.



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Caption: Synthesis of o-Methoxyacetophenone via methylation of o-hydroxyacetophenone.

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